

Proper Disposal of Diallyl Trisulfide: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Diallyl trisulfide

Cat. No.: B3029840

[Get Quote](#)

The proper disposal of **diallyl trisulfide** is critical for ensuring laboratory safety and environmental protection. This guide provides essential, step-by-step procedures for researchers, scientists, and drug development professionals to handle and dispose of this compound responsibly. **Diallyl trisulfide** is a toxic and environmentally hazardous substance, necessitating strict adherence to safety protocols.

Immediate Safety and Handling Precautions

Before initiating any disposal procedures, ensure that all personnel are equipped with the appropriate Personal Protective Equipment (PPE). This includes, but is not limited to, chemical-resistant gloves (tested according to EN 374), safety goggles with side-shields, and impervious clothing[1][2][3]. Work should be conducted in a well-ventilated area, preferably under a chemical fume hood[2].

In the event of a spill, immediately contain the leak by using absorbent materials such as sand, diatomite, or universal binders[1][4]. Do not allow the substance to enter drains, surface water, or groundwater[1][2][4]. Collect the absorbed material and place it into a suitable, labeled container for disposal[1][4]. Ensure the affected area is well-ventilated[1].

Quantitative Data Summary

The following table summarizes key quantitative data related to the safe handling and disposal of **diallyl trisulfide**.

Parameter	Value	Reference
UN Number	2810	[1]
UN Proper Shipping Name	TOXIC LIQUID, ORGANIC, N.O.S. (Diallyl trisulfide)	[1]
Transport Hazard Class	6.1 (Toxic)	[1]
Packing Group	III	[1]
Oral Acute Toxicity	Category 3 (Toxic if swallowed) or Category 4 (Harmful if swallowed)	[1][2][4][5]
Aquatic Toxicity	Category 1 (Very toxic to aquatic life with long lasting effects)	[2]

Step-by-Step Disposal Protocol

The approved method for **diallyl trisulfide** disposal is through an authorized waste disposal plant or industrial combustion facility[1][2][3].

Experimental Protocol: Waste Collection and Labeling

- Segregation: Do not mix **diallyl trisulfide** waste with other chemical waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.
- Containerization: Use only approved, leak-proof containers for storing **diallyl trisulfide** waste. The containers must be compatible with the chemical[1].
- Labeling: Clearly label the waste container with the words "Hazardous Waste," the full chemical name "**Diallyl Trisulfide**," and the appropriate hazard pictograms (e.g., skull and crossbones for toxicity, environmental hazard)[1][5].
- Storage: Store the sealed waste container in a designated, secure, and well-ventilated hazardous waste accumulation area, away from incompatible materials such as strong acids, alkalis, and oxidizing agents[2]. Store locked up[1][5].

Experimental Protocol: Final Disposal

- **Contact EHS:** Contact your institution's EHS office to arrange for the pickup and disposal of the hazardous waste.
- **Manifesting:** Ensure all required waste disposal paperwork (manifests) is completed accurately, in accordance with local, regional, and national regulations[1].
- **Professional Disposal:** The waste will be transported by a licensed hazardous waste contractor to a permitted treatment, storage, and disposal facility (TSDF) for final disposition, likely via incineration.

Disposal Procedure Workflow



[Click to download full resolution via product page](#)

Caption: Workflow for the safe disposal of **diallyl trisulfide**.

Environmental and Health Hazards

Diallyl trisulfide is classified as very toxic to aquatic life with long-lasting effects, meaning that improper release into the environment can cause significant harm to ecosystems[2]. It is also toxic if swallowed, and appropriate first aid measures should be taken in case of exposure. If swallowed, immediately call a poison center or doctor[1][4][5]. Do not induce vomiting[1]. If the substance comes into contact with skin, wash with plenty of soap and water[1]. In case of eye contact, rinse cautiously with water for several minutes[1][4].

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemos.de [chemos.de]
- 2. Diallyl Trisulfide|2050-87-5|MSDS [dcchemicals.com]
- 3. echemi.com [echemi.com]
- 4. cdn.caymanchem.com [cdn.caymanchem.com]
- 5. mpbio.com [mpbio.com]
- To cite this document: BenchChem. [Proper Disposal of Diallyl Trisulfide: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3029840#diallyl-trisulfide-proper-disposal-procedures]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com